

Essential Safety and Operational Guide for Handling Pirfenidone

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Compound of Interest

Compound Name: Pirfenidone

Cat. No.: B1678446

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Pirfenidone**. It outlines the necessary personal protective equipment (PPE), safe handling procedures, and disposal plans to ensure a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **Pirfenidone**, especially in its solid (powder) form, it is imperative to use appropriate personal protective equipment to prevent exposure.^{[1][2][3]} The recommended PPE includes:

- **Eye and Face Protection:** Wear chemical safety goggles or eyeglasses with side shields that conform to OSHA's 29 CFR 1910.133 or European Standard EN166.^[1] A face shield may be necessary for splash protection.
- **Skin Protection:**
 - **Gloves:** Wear appropriate protective gloves.^[1] For handling hazardous drugs, it is often recommended to wear two pairs of powder-free gloves. Gloves should be inspected before use and changed regularly, or immediately if contaminated, torn, or punctured.
 - **Protective Clothing:** An impervious, lint-free disposable gown with a solid front, long sleeves, and tight-fitting cuffs is recommended to prevent skin exposure.

- Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator (e.g., N95 or N-100 particle mask). Ensure adequate ventilation, such as a local exhaust system, is in place.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure and maintain the integrity of **Pirfenidone**.

- Handling:
 - Wash hands and any exposed skin thoroughly after handling.
 - Do not eat, drink, or smoke in areas where **Pirfenidone** is handled or stored.
 - Avoid the formation of dust and aerosols.
 - Use in a well-ventilated area, preferably within a chemical fume hood.
- Storage:
 - Keep the container tightly closed.
 - Store in a cool, dry, and well-ventilated place. Recommended storage temperature is often 4°C for sealed storage, away from light and moisture.
 - Store away from incompatible materials such as oxidizing agents.

Quantitative Data Summary

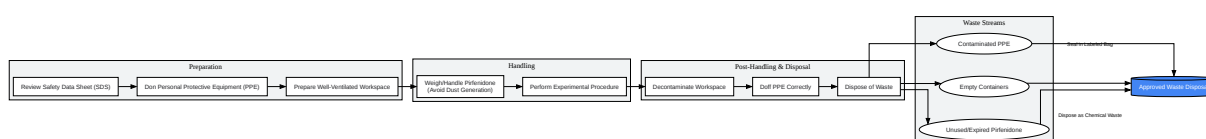
Data Point	Value	Source
Oral LD50 (rat)	1295 mg/kg	
Intraperitoneal LD50 (rat)	430 mg/kg	
Recommended Storage Temperature	4°C (sealed, away from light and moisture)	

Emergency and First-Aid Procedures

In case of accidental exposure, immediate action is crucial.

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.
- **Skin Contact:** Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, consult a physician.
- **Ingestion:** If swallowed, call a poison center or doctor. Rinse the mouth with water. Do not induce vomiting.
- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms occur.

Operational Workflow for Handling Pirfenidone



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Caption: Workflow for the safe handling and disposal of **Pirfenidone** in a laboratory setting.

Disposal Plan

Unused or expired **Pirfenidone** and contaminated materials must be disposed of as hazardous waste.

- Waste Collection:
 - Collect unused **Pirfenidone** and any materials heavily contaminated with it (e.g., spills) in a suitable, closed, and clearly labeled container for chemical waste.
 - Contaminated PPE, such as gloves and gowns, should be placed in a sealed bag or container for disposal.
- Disposal Method:
 - Dispose of all waste materials through an approved waste disposal plant or a licensed contractor. Do not release into the environment.
 - Follow all local, regional, and national regulations for the disposal of chemical and pharmaceutical waste.
- Decontamination of Empty Containers:
 - Before disposing of or recycling empty containers, they should be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste. Scratch out or remove all labels from the empty container to protect proprietary information.

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References

- 1. fishersci.com [fishersci.com]

- 2. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 3. file.medchemexpress.com [file.medchemexpress.com]
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